

A Technical Guide to the Physical Properties of Heliox Gas Mixtures

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **Heliox** gas mixtures. **Heliox**, a combination of helium and oxygen, is utilized in various medical and research applications primarily due to its unique physical characteristics that differ significantly from atmospheric air. Understanding these properties is crucial for its effective and safe application in clinical settings and for the development of new therapeutic strategies.

Core Physical Properties of Heliox

The primary advantage of **Heliox** stems from its lower density compared to air, which is a mixture of nitrogen and oxygen. This reduced density minimizes turbulent airflow, thereby lowering the work of breathing for patients with airway obstructions.[1][2][3] Other physical properties such as viscosity, thermal conductivity, and specific heat also play a significant role in its application and delivery.

Data Presentation: Physical Properties of Common Gas Mixtures

The following tables summarize the key physical properties of various **Heliox** mixtures in comparison to air and its primary components at standard temperature and pressure (0°C and 1 atm), unless otherwise specified.



Gas/Mixture	Compositio n (He/O2)	Density (g/L)	Viscosity (μPa·s)	Thermal Conductivit y (mW/m·K)	Specific Heat Capacity (Cp) (J/g·K)
Helium (He)	100/0	0.1785	19.6	151.3	5.193
Oxygen (O2)	0/100	1.429	20.4	25.5	0.918
Air	(approx. 78% N2, 21% O2)	1.293	18.2	26.2	1.005
Heliox 80/20	80/20	0.428	19.8	120.9	3.438
Heliox 70/30	70/30	0.554	19.9	109.8	2.899
Heliox 60/40	60/40	0.680	20.0	98.7	2.440
Heliox 50/50	50/50	0.806	20.1	87.6	2.062

Note: The values for **Heliox** mixtures are calculated based on the molar fractions and properties of the pure components. Actual measured values may vary slightly.

The Physics of Heliox: From Turbulent to Laminar Flow

The clinical efficacy of **Heliox** in respiratory medicine is primarily attributed to its ability to reduce the Reynolds number (Re), a dimensionless quantity used to predict fluid flow patterns. A lower Reynolds number is associated with a higher probability of laminar flow, which is characterized by smooth, parallel layers of fluid. In contrast, turbulent flow is chaotic and creates greater resistance.

The Reynolds number is calculated as:

Re =
$$(\rho * v * D) / \mu$$

Where:

• ρ (rho) is the density of the gas



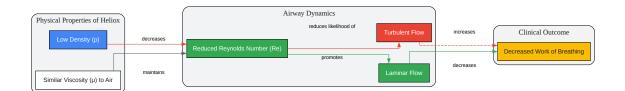




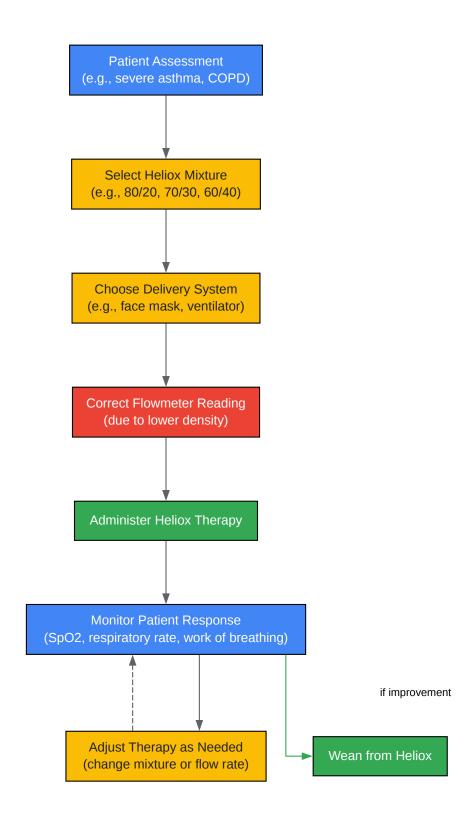
- v is the velocity of the gas
- D is the diameter of the airway
- μ (mu) is the dynamic viscosity of the gas

Due to the significantly lower density (ρ) of **Heliox** compared to air, the Reynolds number is proportionally reduced for a given flow velocity and airway diameter.[3] This promotes a shift from turbulent to laminar flow, particularly in the larger airways where flow velocities are highest and turbulence is most likely to occur. This transition to a less resistant flow pattern reduces the work of breathing for the patient.









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